

Dihydrocoumarin as a Fragrance Ingredient: A Technical Guide for Researchers

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Introduction

Dihydrocoumarin (3,4-dihydro-1-benzopyran-2-one) is a synthetic aromatic compound widely utilized as a fragrance and flavoring ingredient.[1][2] With a sweet, herbaceous, and vanilla-like scent profile, often with notes of coconut, hay, and cinnamon, it serves as a versatile component in a variety of consumer products.[3][4] **Dihydrocoumarin** is frequently used as a substitute for coumarin, a related compound, particularly in food and flavor applications due to safety considerations associated with the latter.[5] This technical guide provides an in-depth overview of **dihydrocoumarin**, focusing on its physicochemical properties, synthesis, biological activity, and the experimental protocols relevant to its study for researchers, scientists, and drug development professionals.

Physicochemical Properties of Dihydrocoumarin

Dihydrocoumarin's physical and chemical characteristics are crucial for its application in various formulations. It presents as a colorless to pale yellow liquid or solid, depending on the ambient temperature.



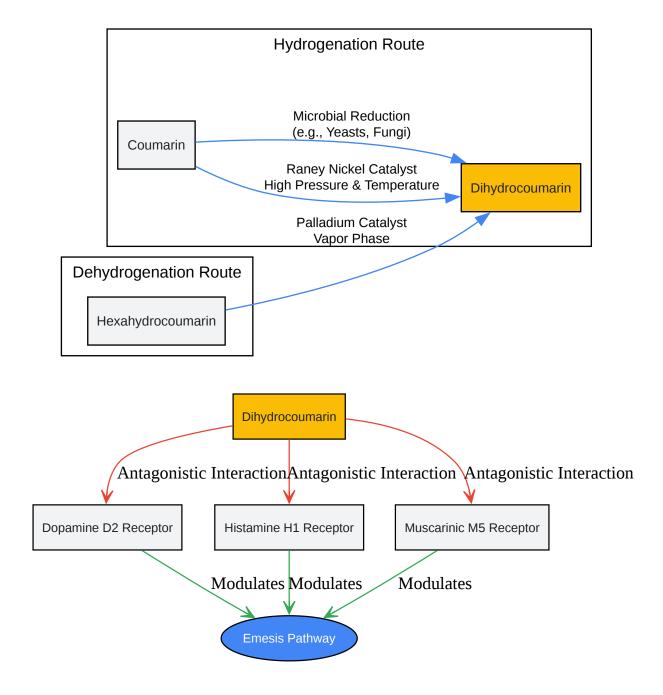
Property	Value	Reference
Molecular Formula	C ₉ H ₈ O ₂	
Molecular Weight	148.16 g/mol	_
CAS Number	119-84-6	_
Appearance	Colorless to pale yellow liquid or solid	_
Odor	Sweet, herbal, coumarinic, coconut-like	-
Melting Point	23-24 °C	_
Boiling Point	271-273 °C	-
Density	~1.169 - 1.189 g/cm³	
Flash Point	113 - 130 °C	
Solubility	Slightly soluble in water; soluble in alcohol and oils	_
Vapor Pressure	< 0.1 hPa @ 20°C	_
Log P	1.6 - 1.82	_

Synthesis of Dihydrocoumarin

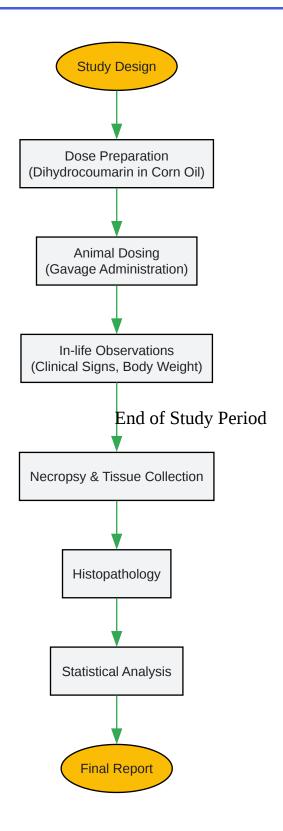
The primary industrial synthesis of **dihydrocoumarin** involves the hydrogenation of coumarin. An alternative method includes the dehydrogenation of hexahydrocoumarin. Biocatalytic methods using microbial reduction of coumarin are also being explored as a "natural" synthesis route.

Synthesis Workflow









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